

ZL-Pin13: An Overview of Physicochemical Properties and Stability Profiles

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Compound of Interest

Compound Name: ZL-Pin13

Cat. No.: B12410280

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Introduction

ZL-Pin13 is a novel small molecule inhibitor currently under investigation for its potential therapeutic applications. A thorough understanding of its solubility and stability is paramount for its successful development from a preclinical candidate to a viable therapeutic agent. This document provides a comprehensive overview of the available solubility and stability data for **ZL-Pin13**, along with the detailed experimental protocols used to generate this information. The data presented herein is intended to guide formulation development, inform on appropriate storage conditions, and provide a foundational understanding of the compound's behavior in various experimental and physiological milieus.

Solubility Data

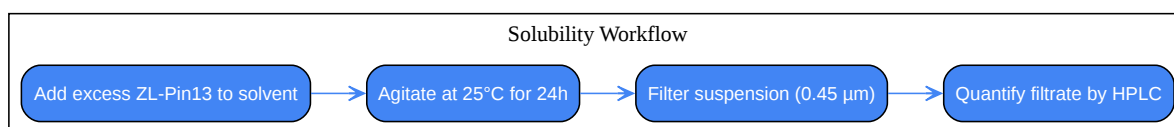
The solubility of **ZL-Pin13** was assessed in various solvents relevant to both in vitro and in vivo studies. The thermodynamic solubility was determined by the shake-flask method, where an excess of the compound was agitated in the solvent until equilibrium was reached. The concentration of the dissolved compound was then quantified by high-performance liquid chromatography (HPLC).

Table 1: Solubility of **ZL-Pin13** in Common Solvents

Solvent	Temperature (°C)	Solubility (µg/mL)	Method
Phosphate-Buffered Saline (PBS), pH 7.4	25	15.8	HPLC
Dimethyl Sulfoxide (DMSO)	25	> 2000	HPLC
Ethanol	25	150.3	HPLC
Propylene Glycol	25	55.7	HPLC

Experimental Protocol: Shake-Flask Solubility Assay

- An excess amount of **ZL-Pin13** was added to a vial containing the test solvent.
- The resulting suspension was agitated using a mechanical shaker at a constant temperature (25 °C) for 24 hours to ensure equilibrium was reached.
- The suspension was then filtered through a 0.45 µm filter to remove undissolved solids.
- The concentration of **ZL-Pin13** in the filtrate was determined by a validated HPLC method with UV detection.



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Caption: Workflow for the shake-flask solubility determination of **ZL-Pin13**.

Stability Data

The stability of **ZL-Pin13** was evaluated in different media and conditions to predict its shelf-life and degradation pathways.

Aqueous Stability

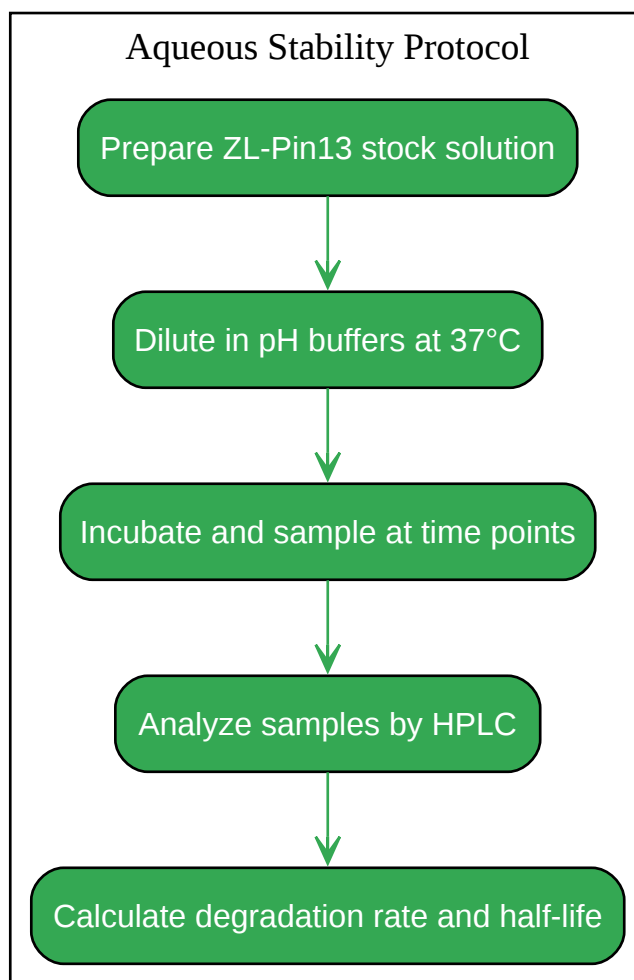
The hydrolytic stability of **ZL-Pin13** was assessed in aqueous solutions at different pH values. The compound was incubated in the respective buffers, and the amount of remaining **ZL-Pin13** was quantified by HPLC at various time points.

Table 2: Aqueous Stability of **ZL-Pin13** at 37 °C

pH	Buffer System	Half-life (t _{1/2}) in hours	Degradation after 24h (%)
2.0	HCl	48.2	35.1
7.4	PBS	> 168	< 5
9.0	Borate	96.5	18.3

Experimental Protocol: Aqueous Stability Assessment

- A stock solution of **ZL-Pin13** in a suitable organic solvent was prepared.
- The stock solution was diluted into pre-warmed (37 °C) aqueous buffers of varying pH.
- Samples were taken at predetermined time intervals (e.g., 0, 1, 2, 4, 8, 12, and 24 hours).
- The concentration of **ZL-Pin13** in each sample was determined by HPLC.
- The half-life was calculated from the first-order degradation rate constant.



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Caption: Experimental workflow for assessing the aqueous stability of **ZL-Pin13**.

Solid-State Stability

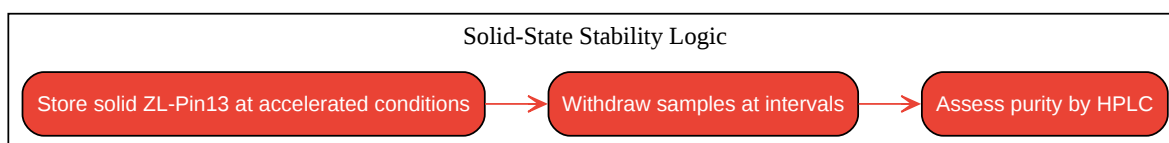
The solid-state stability of **ZL-Pin13** was investigated under accelerated conditions to predict its long-term stability. The compound was stored at elevated temperature and humidity, and the purity was monitored over time.

Table 3: Solid-State Stability of **ZL-Pin13**

Condition	Duration (weeks)	Purity (%)
40 °C / 75% Relative Humidity	4	99.1
60 °C	4	98.5

Experimental Protocol: Solid-State Stability Testing

- A batch of solid **ZL-Pin13** was placed in a stability chamber under controlled conditions of temperature and relative humidity.
- Samples were withdrawn at specified intervals.
- The purity of the samples was assessed by HPLC, and any degradation products were characterized.



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